

Physical and chemical properties of sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxy-PEG2-CH₂COONa

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In-Depth Technical Guide to Sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate, a versatile compound with emerging applications in the pharmaceutical and biomedical fields. This document details its synthesis, key characteristics, and its role in advanced drug delivery systems.

Chemical Identity and Properties

Sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate, with the CAS number 142047-97-0, is the sodium salt of 2-[2-(2-hydroxyethoxy)ethoxy]acetic acid. Its chemical structure features a hydrophilic polyethylene glycol (PEG)-like chain, a terminal hydroxyl group, and a carboxylate salt, which impart unique solubility and functional characteristics.

Physical Properties

The known physical properties of sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate are summarized in the table below. These properties are crucial for its handling, formulation, and application in various experimental settings.

Property	Value	Reference
Molecular Formula	C4H7NaO4	[1]
Molecular Weight	142.09 g/mol	[1]
Appearance	White or off-white crystalline powder	
Melting Point	210-212 °C	
Solubility	Soluble in water	
pKa	~3.3	

Chemical Properties

The chemical reactivity of sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate is largely dictated by its carboxylate and hydroxyl functional groups.

Property	Description	Reference
Stability	Stable under acidic conditions; decomposes under alkaline conditions.	
Reactivity	The hydroxyl group can undergo esterification and etherification reactions. The carboxylate group can participate in salt exchange reactions.	

Experimental Protocols

Detailed experimental protocols are essential for the consistent synthesis and characterization of sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate.

Synthesis of Sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate

This protocol is adapted from a patented synthesis method and involves a two-step process.^[2]

Step 1: Synthesis of Ethylene Glycol Monosodium Salt

- In a suitable reaction vessel, mix 1200 g of xylene, 409.7 g (6.60 mol) of ethylene glycol, and 240.0 g (6.00 mol) of sodium hydroxide.^[2]
- Heat the mixture to 130-140°C with stirring for 21 hours to carry out azeotropic distillation, removing the water formed during the reaction.^[2]
- Cool the reaction mixture to 25°C.^[2]
- The monosodium salt of ethylene glycol will precipitate. Collect the solid by filtration under reduced pressure. The expected yield is approximately 494.2 g (98.5% based on sodium hydroxide).^[2]

Step 2: Synthesis of Sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate

- In a separate reaction vessel, add 210.2 g (2.50 mol) of the ethylene glycol monosodium salt to 650 g of ethylene glycol.^[2]
- Heat the mixture to 70-80°C with stirring to dissolve the salt.^[2]
- Over a period of 1 hour, add 285.5 g (2.45 mol) of sodium monochloroacetate to the solution while maintaining the temperature at 70-80°C.^[2]
- Continue stirring the reaction mixture at 70-80°C for an additional 2 hours.^[2]
- After cooling, the product, sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate, can be isolated and purified from the ethylene glycol solution.^[2]

Determination of Melting Point

The melting point of a crystalline solid can be determined using a standard melting point apparatus.

- Ensure the sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a slow, controlled rate (e.g., 1-2°C per minute) near the expected melting point.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.

Determination of pKa

The acid dissociation constant (pKa) can be determined by potentiometric titration.

- Prepare a standard solution of sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate of known concentration in deionized water.
- Calibrate a pH meter using standard buffer solutions.
- Titrate the sample solution with a standardized solution of a strong acid (e.g., HCl) of known concentration.
- Record the pH of the solution after each addition of the titrant.
- Plot a titration curve of pH versus the volume of titrant added.
- The pKa is the pH at the half-equivalence point, where half of the carboxylate has been protonated.

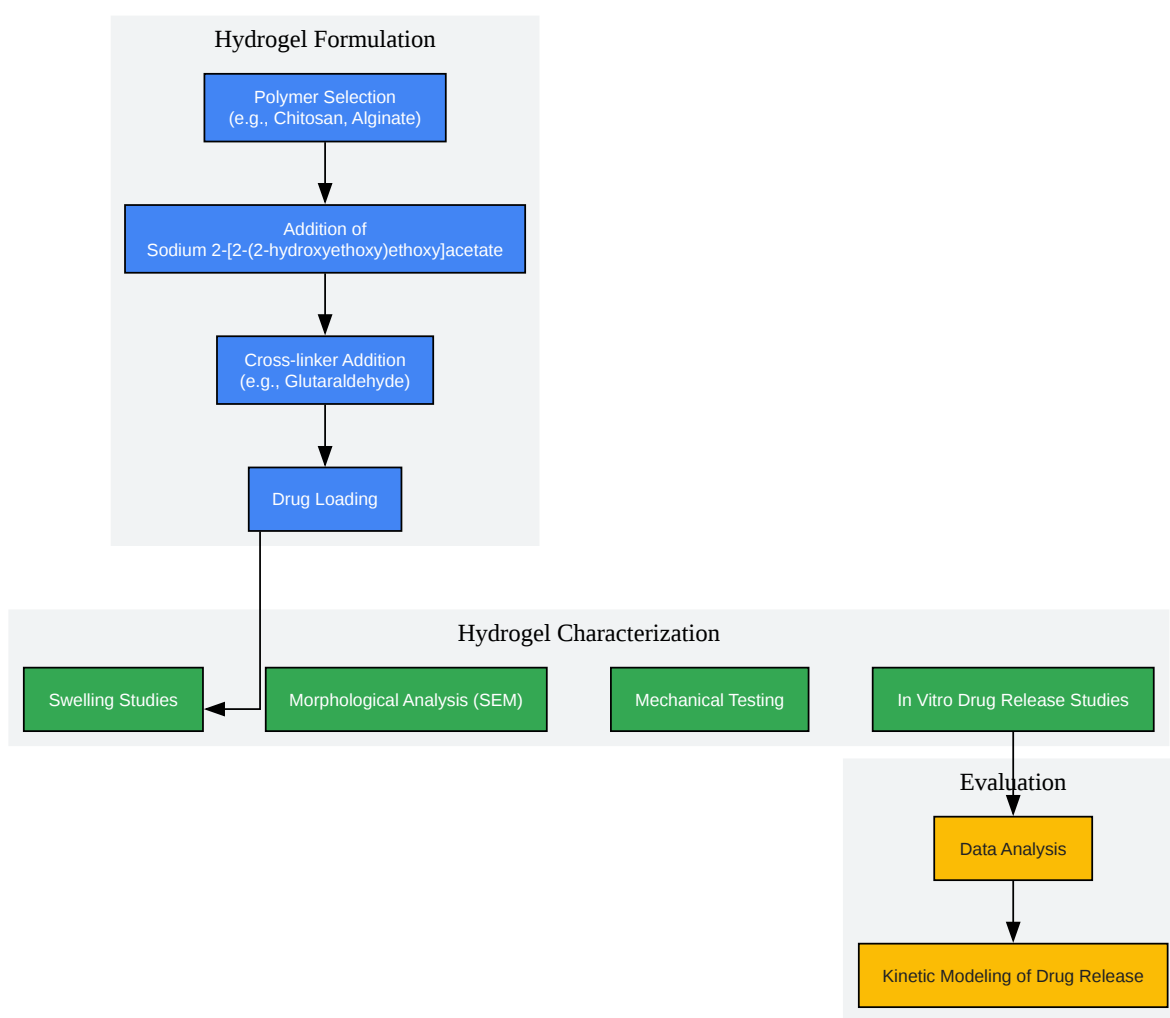
Applications in Drug Development

The unique properties of sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate make it a valuable component in the development of advanced drug delivery systems, particularly in the formulation of hydrogels.^[3] Hydrogels are three-dimensional, cross-linked networks of hydrophilic polymers that can absorb large amounts of water or biological fluids.

Role in Hydrogel-Based Drug Delivery

Sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate can be incorporated into hydrogel matrices to modulate their physical and chemical properties. Its hydrophilic nature contributes to the swelling behavior of the hydrogel, which is crucial for drug loading and release. The carboxylate groups can interact with drug molecules, influencing the encapsulation efficiency and release kinetics.

The following diagram illustrates a general workflow for the development and characterization of a hydrogel-based drug delivery system utilizing sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate.

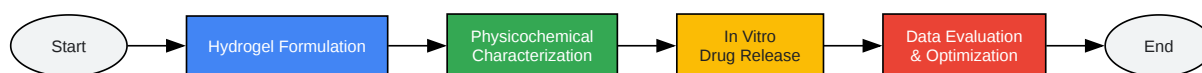


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Figure 1: Experimental workflow for a hydrogel-based drug delivery system.

Experimental Workflow for Hydrogel Drug Delivery System

The development of a drug delivery system using hydrogels containing sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate typically follows the logical progression outlined below.



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Figure 2: Logical flow of hydrogel drug delivery system development.

This logical flow begins with the formulation of the hydrogel, incorporating the polymer, sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate, a cross-linking agent, and the active pharmaceutical ingredient (API). The resulting hydrogel is then subjected to rigorous physicochemical characterization to determine its properties. Subsequently, in vitro drug release studies are conducted to assess the release profile of the API from the hydrogel matrix. Finally, the data is evaluated, and the formulation may be optimized to achieve the desired drug release kinetics.

Conclusion

Sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate is a promising excipient for the development of advanced drug delivery systems. Its unique chemical structure and physical properties allow for the modulation of hydrogel characteristics, offering the potential for controlled and sustained drug release. The experimental protocols and workflows provided in this guide serve as a valuable resource for researchers and scientists working in the field of drug development and formulation. Further research into the applications of this versatile compound is warranted to fully explore its potential in pharmaceutical and biomedical applications.

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- To cite this document: BenchChem. [Physical and chemical properties of sodium 2-[2-(2-hydroxyethoxy)ethoxy]acetate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11908423#physical-and-chemical-properties-of-sodium-2-2-2-hydroxyethoxy-ethoxy-acetate]

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